

Comprehensive Safety and Handling Guide for 8-Chlorotheophylline-d6

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Compound of Interest

Compound Name: 8-Chlorotheophylline-d6

Cat. No.: B138616

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This guide provides essential safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **8-Chlorotheophylline-d6**. The following procedures are designed to ensure the safe handling of this compound and maintain its isotopic purity.

Hazard Identification and Safety Precautions

8-Chlorotheophylline-d6 should be handled with the same precautions as its non-deuterated counterpart, 8-Chlorotheophylline. The primary hazards associated with 8-Chlorotheophylline are:

- Harmful if swallowed[1][2][3][4][5].
- Causes skin irritation[2][3][4].
- Causes serious eye irritation[2][3][4].
- May cause respiratory tract irritation[2][3][4].

General Handling Precautions:

- Avoid all personal contact, including inhalation[6].
- Wear appropriate personal protective equipment (PPE)[6][7][8].

- Use in a well-ventilated area, preferably in a chemical fume hood[2][9].
- Minimize dust generation and accumulation[2].
- Wash hands thoroughly after handling[1][2].
- Do not eat, drink, or smoke in areas where chemicals are handled[1][7].

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **8-Chlorotheophylline-d6**:

PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles or a full-face shield.[2][3][10][11]	To protect eyes from splashes and dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber).[6][10]	To prevent skin contact and absorption. Gloves should be inspected before use and changed frequently.
Body Protection	A lab coat or chemical-resistant apron.[11][12]	To protect skin and clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge and a particulate filter is recommended, especially when handling the powder outside of a fume hood.[10][13]	To prevent inhalation of dust and vapors.

Operational Plan: Step-by-Step Handling Procedure

3.1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a tightly closed, labeled container in a cool, dry, and well-ventilated area[4].

- For long-term storage, refrigeration at -20°C is often recommended to maintain the stability of deuterated compounds[14].
- Protect from light by storing in an amber vial or in the dark[14].
- To prevent oxidation and contamination, consider storing under an inert atmosphere, such as nitrogen or argon[14].

3.2. Preparation of Solutions:

- All handling of the solid compound should be performed in a chemical fume hood to minimize inhalation exposure[8].
- Allow the container to reach room temperature before opening to prevent condensation.
- When preparing stock solutions, methanol is a common solvent[14]. Avoid acidic or basic solutions which can catalyze deuterium-hydrogen exchange[14].
- Use calibrated pipettes for accurate transfers.
- Prepare working solutions fresh as needed to minimize degradation[14].

3.3. Handling and Experimental Use:

- Conduct all procedures involving **8-Chlorotheophylline-d6** within a designated area, such as a chemical fume hood, to control exposure[8].
- Keep the container tightly closed when not in use.
- Avoid actions that could generate dust.

Disposal Plan

- All waste materials, including empty containers, contaminated PPE, and unused product, must be disposed of as hazardous waste.
- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations[1][6].

- Do not allow the chemical to enter drains[6].
- Contaminated containers should be triple-rinsed with an appropriate solvent, and the rinsate collected as hazardous waste before disposal[1].

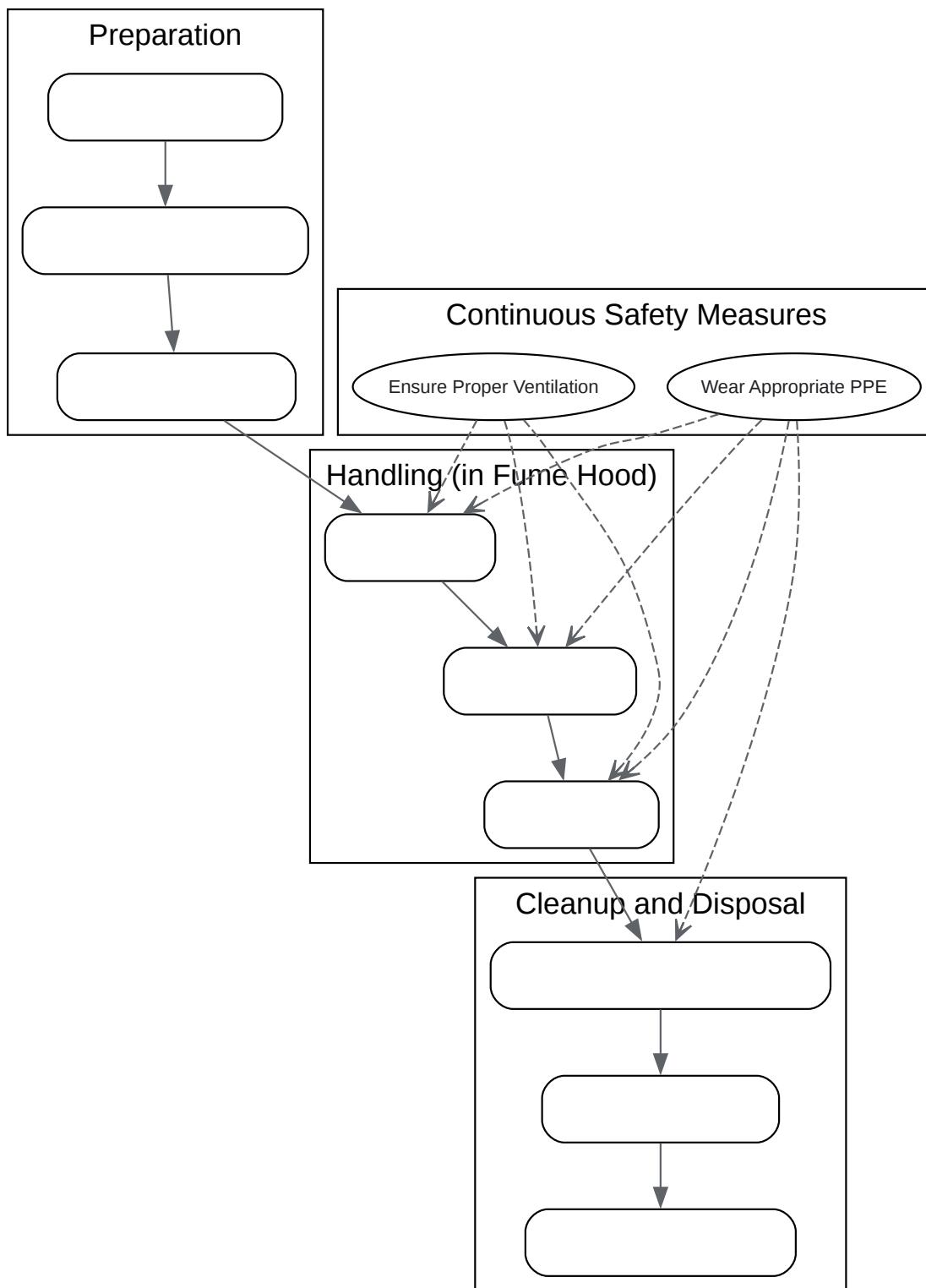
Quantitative Data Summary

Data Point	Value	Source
Molecular Formula	C ₇ HD ₆ CIN ₄ O ₂	[15]
Molecular Weight	220.65 g/mol	[15]
Acute Oral Toxicity (LD50, mouse)	440 mg/kg (for 8-Chlorotheophylline)	[3][6]
CAS Number	1346598-95-5	[15]

Experimental Workflow Diagram

The following diagram illustrates the standard operating procedure for handling **8-Chlorotheophylline-d6** from receipt to disposal.

Workflow for Handling 8-Chlorotheophylline-d6

[Click to download full resolution via product page](#)**Handling Workflow for 8-Chlorotheophylline-d6.**

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References

- 1. tcichemicals.com [tcichemicals.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. img.guidechem.com [img.guidechem.com]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. 8-Chlorotheophylline | C7H7CIN4O2 | CID 10661 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. artsci.usu.edu [artsci.usu.edu]
- 8. 9.4 Guidelines for Working with Particularly Hazardous Substances | Environment, Health and Safety [ehs.cornell.edu]
- 9. thesafetygeek.com [thesafetygeek.com]
- 10. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- 11. brighthr.com [brighthr.com]
- 12. safety.duke.edu [safety.duke.edu]
- 13. OSHA Respirator Requirements for Selected Chemicals | NIOSH | CDC [cdc.gov]
- 14. benchchem.com [benchchem.com]
- 15. pharmaffiliates.com [pharmaffiliates.com]
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